

Application Notes and Protocols: BBO-10203

Treatment in PIK3CA Mutant Cancer Models

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Compound of Interest

Compound Name: BBO-10203

Cat. No.: B15541566

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Introduction

The phosphatidylinositol 3-kinase (PI3K) signaling pathway is a critical regulator of cell growth, proliferation, and survival, and its aberrant activation is a frequent driver of tumorigenesis.[1][2][3] Activating mutations in the PIK3CA gene, which encodes the p110 α catalytic subunit of PI3K, are among the most common genetic alterations in human cancers.[1][4] While conventional PI3K α inhibitors have shown clinical efficacy, their use is often limited by significant side effects, most notably hyperglycemia, stemming from their interference with insulin signaling.[5][6]

BBO-10203 is a first-in-class, orally bioavailable small molecule that represents a novel approach to targeting the PI3K α pathway.[5][7] Instead of inhibiting the kinase activity of PI3K α , **BBO-10203** is a "RAS:PI3K α breaker" that selectively and covalently binds to Cysteine 242 (Cys242) within the RAS-binding domain (RBD) of p110 α . [5][7][8] This unique mechanism disrupts the interaction between PI3K α and RAS isoforms (K-RAS, H-RAS, and N-RAS), thereby inhibiting RAS-mediated activation of the PI3K α pathway.[7][9][10] A key advantage of

this approach is the preservation of insulin-regulated glucose metabolism, potentially mitigating the metabolic adverse effects seen with traditional PI3K α inhibitors.[5][7][10]

These application notes provide a summary of the preclinical data for **BBO-10203** in PIK3CA mutant and other relevant cancer models, along with detailed protocols for key experimental procedures.

Data Presentation

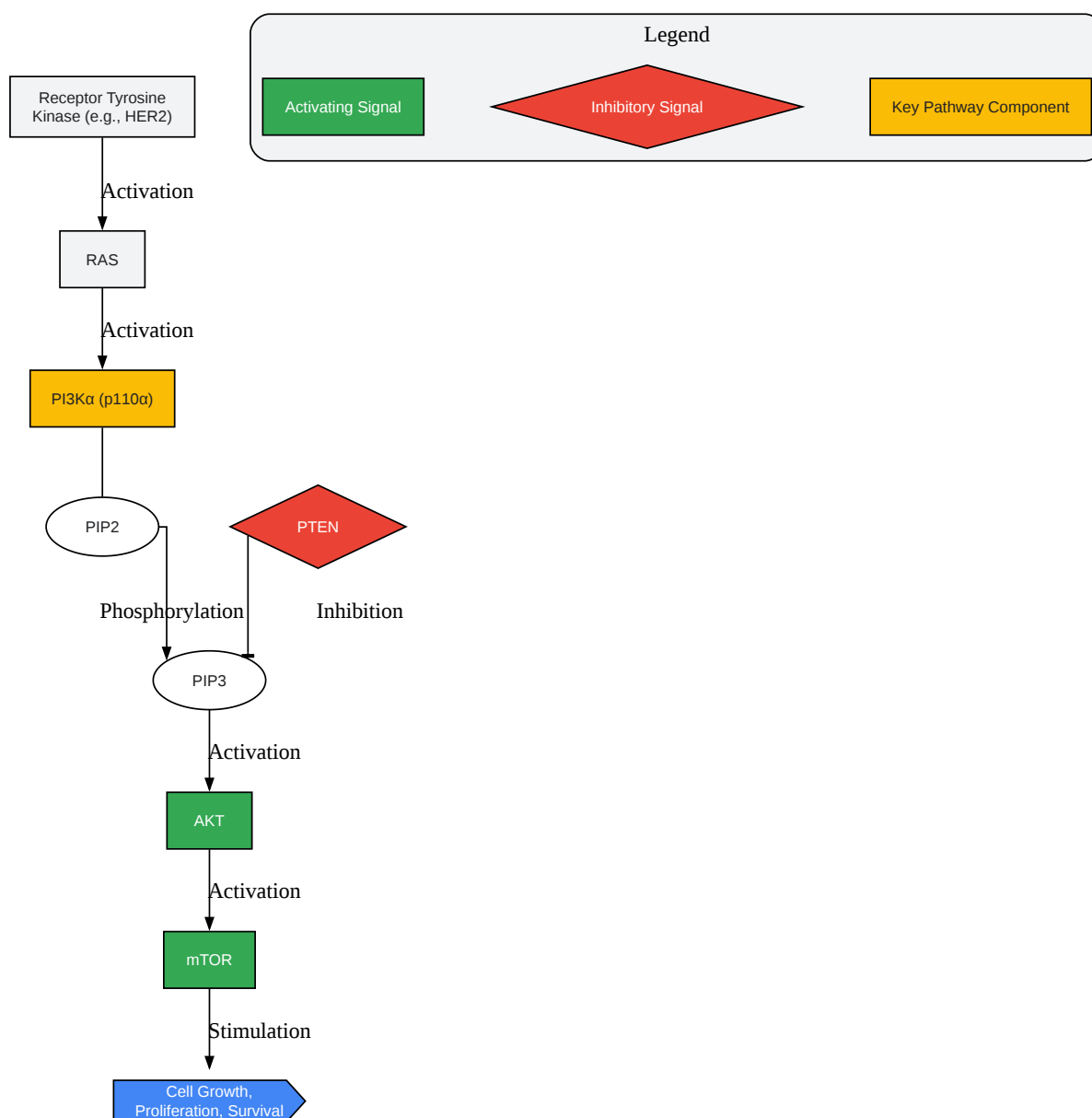
In Vitro Efficacy of **BBO-10203**

Cell Line	Cancer Type	Genotype	Assay	Endpoint	Result	Reference
Multiple Cell Lines	Various	HER2-amplified, PIK3CA-mutant	pAKT Inhibition	IC50	5 nM	[11]
BT-474	Breast Cancer	HER2-amplified, PIK3CA K111N	pAKT Inhibition	-	High Efficacy	[7]
MCF7	Breast Cancer	ER+, PIK3CA E545K	Growth Inhibition	-	Effective in combination with fulvestrant or palbociclib	[12]
HER2-amplified cell lines	Various	HER2-amplified	pAKT Inhibition	-	Potent Inhibition	[12]
KRAS/PIK3CA mutant cell lines	Various	KRAS mutant, PIK3CA mutant	pAKT Inhibition	-	Intermediate Inhibition	[12]
PTEN null cell lines	Various	PTEN null	pAKT Inhibition	-	Non-responsive	[12]

In Vivo Efficacy of BBO-10203

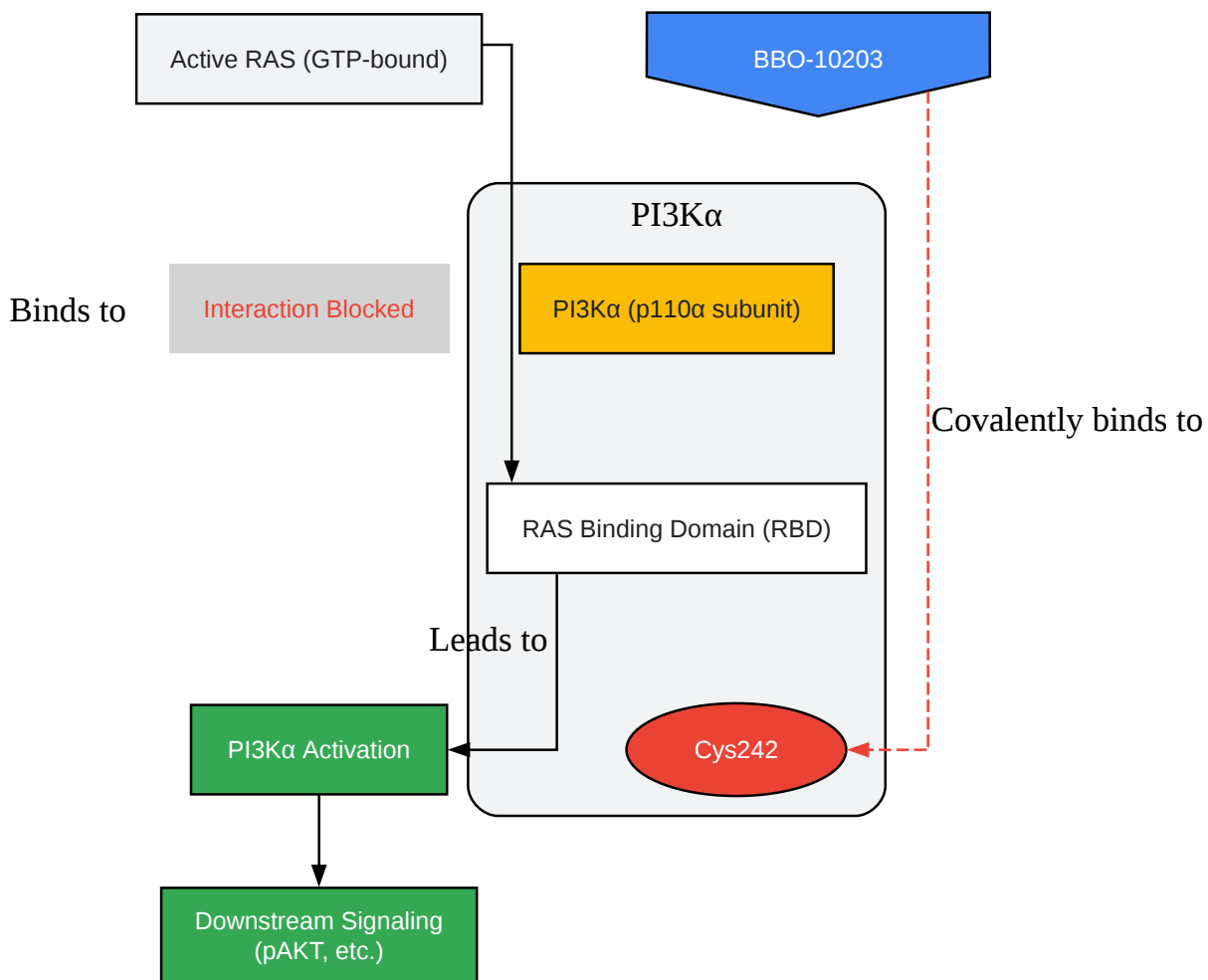
Xenograft Model	Cancer Type	Genotype	Treatment	Endpoint	Result	Reference
KYSE-410	Esophageal Squamous Cell Carcinoma	HER2-amplified, KRAS G12C	BBO-10203 (30 mg/kg, daily oral)	Tumor Growth	Significant tumor regressions	[11]
KYSE-410	Esophageal Squamous Cell Carcinoma	HER2-amplified, KRAS G12C	BBO-10203 (1-100 mg/kg, single oral dose)	pAKT Inhibition	80% maximal inhibition at 30 mg/kg, lasting 24h	[7][11]
BT-474	Breast Cancer	HER2-amplified, PIK3CA K111N	BBO-10203 (oral)	Tumor Growth Inhibition (TGI)	80-88% TGI	[7]
BT-474	Breast Cancer	HER2-amplified, PIK3CA K111N	BBO-10203 + Trastuzumab	Tumor Growth	Pronounced synergistic antitumor effects	[7][12]
SW620	Colorectal Cancer	KRAS G12V	BBO-10203 + Irinotecan	Tumor Growth	Combination activity observed	[12]
NCI-H2122	Non-Small Cell Lung Cancer	-	BBO-10203 + BBO-8520 (KRAS G12C inhibitor)	Cell Proliferation and Apoptosis	Decreased bromodeoxyuridine incorporation and increased cleaved caspase-3	[9]

Signaling Pathways and Experimental Workflows



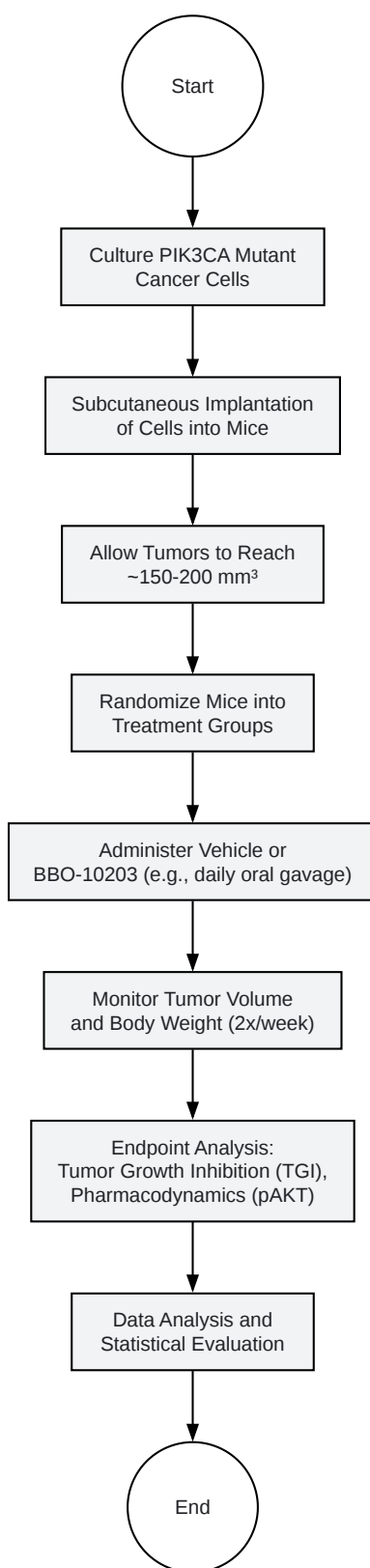
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Caption: The PI3K/AKT/mTOR signaling pathway, often activated by RAS.



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Caption: Mechanism of **BBO-10203** action on the RAS-PI3K α interaction.



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Caption: General workflow for in vivo efficacy studies of **BBO-10203**.

Experimental Protocols

Protocol 1: In Vitro Cell Viability Assay (e.g., using CellTiter-Glo®)

Objective: To determine the effect of **BBO-10203** on the viability of PIK3CA mutant cancer cells.

Materials:

- PIK3CA mutant cancer cell line (e.g., MCF7, BT-474)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **BBO-10203** stock solution (e.g., 10 mM in DMSO)
- 96-well clear bottom, white-walled plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Procedure:

- Cell Seeding: a. Trypsinize and count cells. b. Seed cells in a 96-well plate at a density of 2,000-5,000 cells per well in 100 μ L of complete medium. c. Incubate overnight at 37°C, 5% CO₂ to allow for cell attachment.
- Drug Treatment: a. Prepare a serial dilution of **BBO-10203** in complete medium. A typical concentration range would be from 1 nM to 10 μ M. Include a vehicle control (DMSO) at the same final concentration as the highest drug concentration. b. Remove the medium from the wells and add 100 μ L of the prepared drug dilutions or vehicle control. c. Incubate the plate for 72 hours at 37°C, 5% CO₂.
- Viability Measurement: a. Equilibrate the plate and the CellTiter-Glo® reagent to room temperature. b. Add 100 μ L of CellTiter-Glo® reagent to each well. c. Mix contents for 2 minutes on an orbital shaker to induce cell lysis. d. Incubate at room temperature for 10 minutes to stabilize the luminescent signal. e. Measure luminescence using a luminometer.

- Data Analysis: a. Normalize the luminescence readings of the treated wells to the vehicle control wells. b. Plot the normalized values against the log of the drug concentration and fit a dose-response curve to determine the IC50 value.

Protocol 2: Western Blot for pAKT Inhibition

Objective: To assess the inhibition of PI3K α signaling by **BBO-10203** through measurement of phosphorylated AKT (pAKT) levels.

Materials:

- PIK3CA mutant cancer cells
- 6-well plates
- **BBO-10203**
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels
- PVDF membrane
- Primary antibodies: anti-pAKT (Ser473), anti-total AKT, anti-GAPDH (or other loading control)
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Procedure:

- Cell Treatment and Lysis: a. Seed cells in 6-well plates and grow to 70-80% confluency. b. Treat cells with various concentrations of **BBO-10203** or vehicle (DMSO) for a specified time (e.g., 2, 6, or 24 hours). c. Wash cells with ice-cold PBS and lyse with 100-200 μ L of ice-cold

RIPA buffer. d. Scrape the cells and transfer the lysate to a microfuge tube. Incubate on ice for 30 minutes. e. Centrifuge at 14,000 rpm for 15 minutes at 4°C. Collect the supernatant.

- Protein Quantification: a. Determine the protein concentration of each lysate using a BCA assay according to the manufacturer's instructions.
- Western Blotting: a. Normalize protein amounts for all samples (e.g., 20-30 µg per lane) and prepare them with Laemmli buffer. b. Separate proteins by SDS-PAGE and transfer them to a PVDF membrane. c. Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. d. Incubate the membrane with primary antibodies (e.g., anti-pAKT, 1:1000 dilution) overnight at 4°C. e. Wash the membrane three times with TBST. f. Incubate with HRP-conjugated secondary antibody for 1 hour at room temperature. g. Wash the membrane three times with TBST.
- Detection and Analysis: a. Apply ECL substrate to the membrane and detect the signal using an imaging system. b. Strip the membrane and re-probe for total AKT and a loading control (e.g., GAPDH). c. Quantify band intensities and normalize the pAKT signal to total AKT and the loading control.

Protocol 3: In Vivo Xenograft Tumor Model

Objective: To evaluate the anti-tumor efficacy of **BBO-10203** in a PIK3CA mutant cancer xenograft model.

Materials:

- PIK3CA mutant cancer cell line (e.g., KYSE-410, BT-474)
- Immunocompromised mice (e.g., female athymic nude mice, 6-8 weeks old)
- Matrigel (optional)
- **BBO-10203** formulation for oral gavage
- Vehicle control
- Calipers

- Animal balance

Procedure:

- Tumor Implantation: a. Harvest cancer cells and resuspend them in sterile PBS, potentially mixed 1:1 with Matrigel, at a concentration of $5-10 \times 10^7$ cells/mL. b. Subcutaneously inject 100 μ L of the cell suspension into the flank of each mouse.
- Tumor Growth and Randomization: a. Monitor tumor growth by measuring tumor dimensions with calipers two to three times per week. Calculate tumor volume using the formula: $(\text{Length} \times \text{Width}^2)/2$. b. When tumors reach an average volume of 150-200 mm³, randomize the mice into treatment groups (e.g., n=8-10 mice per group).[\[12\]](#)
- Drug Administration: a. Prepare the **BBO-10203** formulation and vehicle control. b. Administer **BBO-10203** (e.g., 30 mg/kg) or vehicle to the respective groups via oral gavage once daily. c. Monitor the body weight of the mice as an indicator of toxicity.
- Efficacy Assessment: a. Continue to measure tumor volumes throughout the study. b. At the end of the study (e.g., after 21-28 days or when tumors in the control group reach a predetermined size), euthanize the mice. c. Excise the tumors, weigh them, and optionally process them for pharmacodynamic analysis (e.g., western blot for pAKT).
- Data Analysis: a. Calculate the Tumor Growth Inhibition (TGI) using the formula: $\text{TGI (\%)} = [1 - (\Delta T / \Delta C)] \times 100$, where ΔT is the change in mean tumor volume of the treated group and ΔC is the change in mean tumor volume of the control group. b. Statistically analyze the differences in tumor volume and weight between the treated and control groups.

Protocol 4: Oral Glucose Tolerance Test (OGTT) in Mice

Objective: To assess the effect of **BBO-10203** on glucose homeostasis.

Materials:

- Tumor-bearing or non-tumor-bearing mice
- **BBO-10203**
- Glucose solution (e.g., 2 g/kg)

- Handheld glucometer and test strips

Procedure:

- Dosing and Fasting: a. Administer a single oral dose of **BBO-10203** or vehicle to the mice. Doses can be therapeutic (e.g., 30 mg/kg) and supra-therapeutic (e.g., 100 mg/kg) to assess for dose-limiting toxicity.[8][11] b. After drug administration, fast the mice for a specified period (e.g., 6 hours), with free access to water.
- Glucose Challenge: a. At the end of the fasting period, measure the baseline blood glucose level (t=0) from the tail vein. b. Administer an oral bolus of glucose solution.
- Blood Glucose Monitoring: a. Measure blood glucose levels at multiple time points after the glucose challenge (e.g., 15, 30, 60, and 120 minutes).
- Data Analysis: a. Plot the mean blood glucose concentration over time for each treatment group. b. Calculate the area under the curve (AUC) for the glucose excursion and compare the values between the **BBO-10203**-treated and vehicle-treated groups to determine if there is a significant impact on glucose tolerance. Preclinical studies have shown that **BBO-10203** does not induce hyperglycemia or hyperinsulinemia.[7]

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